Technical Monograph: 2-(Cyclohexylmethyl)piperidine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(Cyclohexylmethyl)piperidine*
CAS No.:	*51523-49-0*
Cat. No.:	*B2885774*

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Functional Class: Lipophilic Pharmacophore / Secondary Amine Building Block CAS Registry Number: 51523-49-0 Molecular Formula: $C_{12}H_{23}N$ Molecular Weight: 181.32 g/mol [1][2]

Introduction: The Lipophilic Bioisostere

In the architecture of central nervous system (CNS) active agents, **2-(Cyclohexylmethyl)piperidine** serves as a critical structural motif.[1] It represents the fully saturated analog of 2-benzylpiperidine, offering a distinct pharmacological profile driven by its elevated lipophilicity and altered steric demand.[1][2]

Unlike its aromatic precursor, this scaffold introduces a dicyclohexyl-like spatial volume (considering the piperidine ring as a hetero-cyclohexane), significantly increasing the partition coefficient (LogP) and enhancing blood-brain barrier (BBB) permeability.[1] It is frequently employed in the design of NMDA receptor antagonists (e.g., Ifenprodil analogs) and Sigma receptor ligands, where the "lipophilic pocket" binding interaction is a determinant of potency.[1]

Physicochemical Profile

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The saturation of the phenyl ring to a cyclohexyl group drastically shifts the electronic and physical properties.[1][2] The loss of aromaticity removes the electron-withdrawing inductive effect of the phenyl group, thereby increasing the basicity of the piperidine nitrogen.[1][2]

Table 1: Core Physicochemical Properties

Property	Value	Technical Context
Physical State	Colorless Oil	Viscous liquid at RT; prone to carbonate formation upon air exposure.[1][2]
Boiling Point	~110-115 °C (12 mmHg)	Estimated based on 2-benzylpiperidine analogs; requires high vacuum for distillation.[1][2]
pKa (Conj. Acid)	10.8 - 11.2 (Est.)[1][2]	More basic than 2-benzylpiperidine (pKa ~9.[1][2]5) due to the electron-donating nature of the cyclohexylmethyl group.[1][2]
LogP (Calc.)	3.8 ± 0.2	Highly lipophilic.[1][2] Requires non-polar organic solvents (DCM, Toluene) or alcohols for solubilization.[1][2]
Topological PSA	12.03 Å²	Low polar surface area favors high membrane permeability.[1][2]
Density	~0.91 g/mL	Less dense than water; phase separates easily in aqueous workups.[1][2]

Synthetic Methodology: Exhaustive Hydrogenation

The primary route to high-purity **2-(Cyclohexylmethyl)piperidine** is the catalytic exhaustive hydrogenation of 2-benzylpyridine.[1][2] This transformation is biphasic in nature: the reduction

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of the pyridine ring occurs rapidly, while the saturation of the phenyl ring requires higher energy activation (forcing conditions).[1]

Experimental Protocol: High-Pressure Catalytic Reduction

Objective: Complete saturation of 2-benzylpyridine to **2-(cyclohexylmethyl)piperidine** without ring-opening side reactions.

Reagents:

- Substrate: 2-Benzylpyridine (>98% purity).[1][2]
- Catalyst: Platinum(IV) Oxide (PtO_2, Adams' Catalyst) - Chosen for superior activity in phenyl ring saturation compared to Pd/C.[1]
- Solvent: Glacial Acetic Acid (AcOH) - Protonation of the pyridine nitrogen activates the ring toward reduction and prevents catalyst poisoning.[1]

Step-by-Step Workflow:

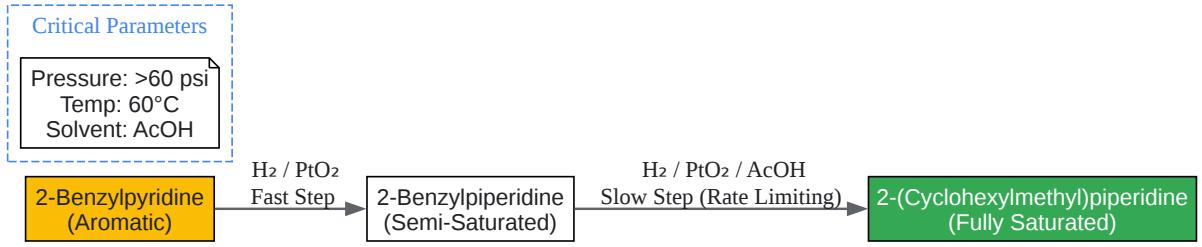
- Preparation: In a high-pressure hydrogenation vessel (Parr reactor), dissolve 2-benzylpyridine (50 mmol) in glacial acetic acid (100 mL).
- Catalyst Loading: Carefully add PtO_2 (5 mol% loading).[1][2] Caution: PtO_2 is pyrophoric in the presence of H_2; add under inert atmosphere (N_2).
- Activation: Purge the vessel with N_2 (3x) followed by H_2 (3x).
- Reaction: Pressurize to 60-100 psi (4-7 bar) H_2. Heat to 50-60°C. Agitate vigorously for 12-24 hours.
    - Note: Monitoring H_2 uptake is critical.[1][2] The reaction proceeds in two stages: rapid uptake (pyridine reduction) followed by slow uptake (phenyl reduction).[1][2]
- Workup:
    - Filter the catalyst over a Celite pad (keep wet to prevent ignition).[1][2]

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- Concentrate the filtrate to remove bulk AcOH.[1][2]
- Basify the residue with 10% NaOH to pH >12 (liberates the free amine).[1][2]
- Extract with Dichloromethane (3x).[1][2] Dry over Na_2SO_4 and concentrate.

- Purification: Distillation under reduced pressure or column chromatography (SiO_2; Hexane/EtOAc + 1% Et_3N).[1][2]

Diagram 1: Exhaustive Hydrogenation Pathway



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Caption: Stepwise reduction kinetics showing the rate-limiting saturation of the phenyl ring.

Reactivity & Derivatization

As a sterically hindered secondary amine, **2-(Cyclohexylmethyl)piperidine** exhibits nucleophilicity modulated by the adjacent cyclohexylmethyl group.[1][2]

N-Alkylation & Acylation[1][2]

- N-Alkylation: Reaction with alkyl halides requires polar aprotic solvents (DMF, CH_3CN) and an inorganic base (K_2CO_3).[1] The steric bulk at C2 retards the rate compared to simple piperidine, often requiring elevated temperatures (60-80°C).[1][2]
- Reductive Amination: This is the preferred route for N-functionalization to avoid over-alkylation.[1][2] Reacting the amine with an aldehyde/ketone in the presence of STAB

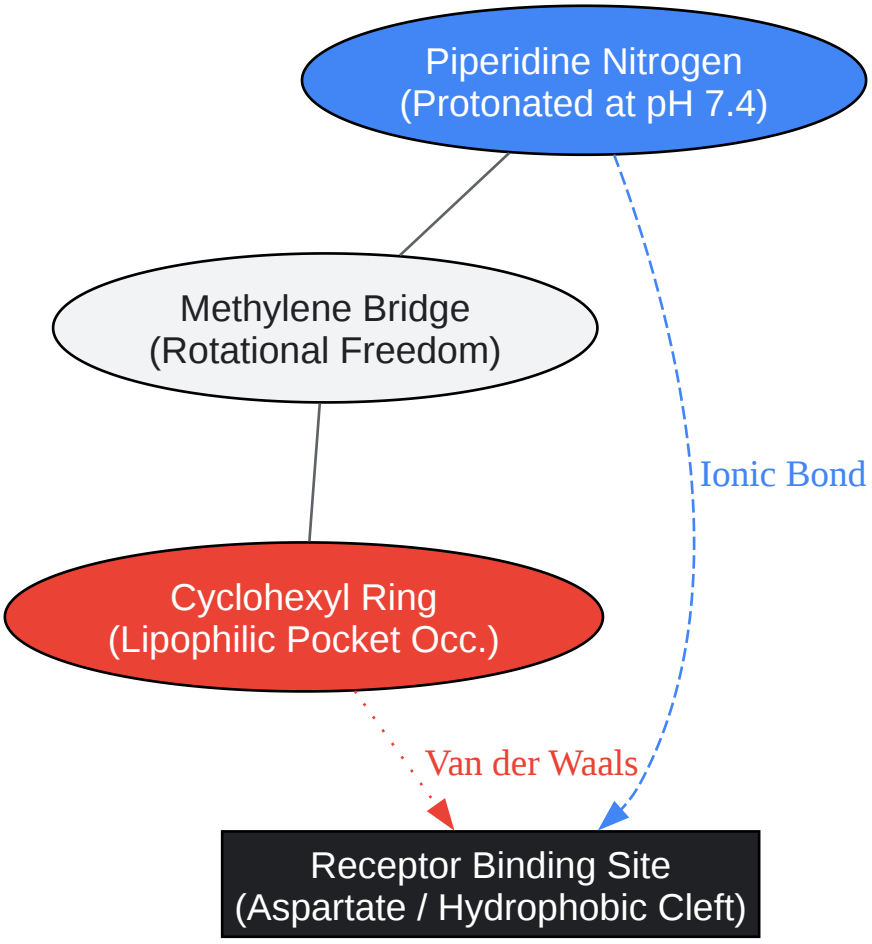
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(Sodium Triacetoxyborohydride) yields cleaner products.[1][2]

Pharmacological Mapping (NMDA/Sigma)

This scaffold mimics the "linker-hydrophobe" domain of GluN2B-selective NMDA antagonists.[1][2] The basic nitrogen interacts with Asp residues in the binding pocket, while the cyclohexyl rings occupy hydrophobic sub-pockets.[1][2]

Diagram 2: Pharmacophore Interactions



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Caption: Structural dissection of the binding modes: Ionic anchoring and hydrophobic packing.

References

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- To cite this document: BenchChem. [Technical Monograph: 2-(Cyclohexylmethyl)piperidine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2885774/docs#technical-monograph-2-cyclohexylmethyl-piperidine]

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